

Application Note: Antimicrobial Susceptibility Testing of Nafpenzal® Using Broth Microdilution

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Compound of Interest

Compound Name: Nafpenzal
CAS No.: 78232-17-4
Cat. No.: B1204018

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nafpenzal® is an intramammary antibacterial suspension utilized for the treatment and prevention of mastitis in dairy cows during the dry period.[1] It is a combination drug product containing three active antimicrobial agents: nafcillin, penicillin, and dihydrostreptomycin.[2] This unique formulation provides a broad spectrum of activity against both Gram-positive and Gram-negative bacteria, including beta-lactamase producing staphylococci.[1][2]

Antimicrobial susceptibility testing (AST) is a critical procedure in veterinary medicine to guide appropriate therapeutic choices, monitor for the emergence of resistance, and ensure the continued efficacy of antimicrobial agents. The broth microdilution method is a standardized, quantitative technique for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent required to inhibit the visible growth of a specific bacterium.[3][4][5] The MIC value is a key parameter used to classify an organism as susceptible, intermediate, or resistant to a particular drug, based on established breakpoints.[6][7][8]

This application note provides a detailed protocol for performing broth microdilution susceptibility testing of **Nafpenzal®** and its individual components. It is intended to guide researchers in the in vitro evaluation of this combination drug against relevant mastitis pathogens.

Principle of Broth Microdilution

The broth microdilution method involves preparing a series of two-fold dilutions of the antimicrobial agent in a liquid growth medium in a 96-well microtiter plate. Each well is then inoculated with a standardized suspension of the test bacterium. Following incubation, the plates are examined for visible bacterial growth. The MIC is the lowest concentration of the antimicrobial agent that completely inhibits visible growth of the organism.^[5] This method is favored for its efficiency, reproducibility, and the quantitative nature of its results. Standardized protocols from organizations like the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST) ensure consistency and comparability of data across different laboratories.^{[9][10][11]}

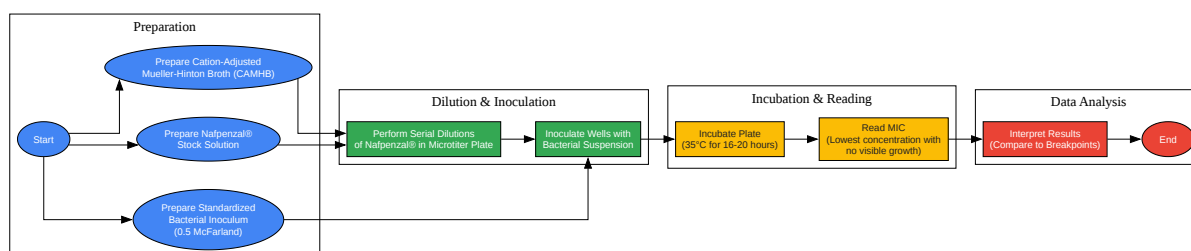
Special Considerations for Nafpenzal®

Testing a combination drug such as **Nafpenzal®** presents unique considerations:

- **Synergy and Antagonism:** The combination of nafcillin, penicillin, and dihydrostreptomycin may exhibit synergistic (enhanced antimicrobial effect) or antagonistic (reduced antimicrobial effect) activity against certain bacteria.^[2] Broth microdilution can be adapted to assess these interactions, often through a "checkerboard" titration of the different components.
- **Component Testing:** In addition to testing the fixed-ratio combination of **Nafpenzal®**, it is often informative to test the individual antimicrobial components to understand their independent activity against the target organisms.
- **Breakpoint Interpretation:** Standardized clinical breakpoints, which are used to interpret MIC values and predict clinical outcomes, are established for individual antimicrobial agents.^{[6][8]} As of the writing of this document, specific breakpoints for the fixed combination within **Nafpenzal®** have not been established by regulatory bodies like CLSI or EUCAST. Therefore, interpretation of **Nafpenzal®** MICs should be done with caution and may require further in vivo correlation studies.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the broth microdilution method.



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Caption: Experimental workflow for broth microdilution antimicrobial susceptibility testing.

Protocol: Broth Microdilution Susceptibility Testing of Nafpenzal®

This protocol is based on the guidelines provided by the Clinical and Laboratory Standards Institute (CLSI) document M07.[11]

Materials

- **Nafpenzal®** intramammary suspension
- Individual antimicrobial powders: Nafcillin sodium, Penicillin G potassium, Dihydrostreptomycin sulfate

- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well U-bottom microtiter plates
- Sterile reagent reservoirs
- Multichannel pipettes (50-200 µL)
- Single-channel pipettes
- Sterile pipette tips
- 0.5 McFarland turbidity standard
- Spectrophotometer or turbidimeter
- Vortex mixer
- Incubator (35°C ± 2°C)
- Quality control (QC) bacterial strains (e.g., *Staphylococcus aureus* ATCC® 29213™, *Escherichia coli* ATCC® 25922™)
- Test bacterial isolates (clinical isolates from cases of mastitis)
- Sterile saline or phosphate-buffered saline (PBS)
- Sterile water

Procedure

1. Preparation of Antimicrobial Stock Solutions

- For **Nafpenzal®** Combination: Due to the formulation of **Nafpenzal®** as a suspension, a preliminary extraction of the active components may be necessary. A validated method for extracting and solubilizing the antibiotics from the ointment base should be established. Alternatively, for research purposes, a stock solution can be prepared by reconstituting the individual components in the same ratio as found in the commercial product.

- For Individual Components: Prepare stock solutions of nafcillin, penicillin, and dihydrostreptomycin at a concentration of 1280 µg/mL in a suitable sterile solvent as recommended by the supplier.

2. Preparation of Bacterial Inoculum

- a. From a fresh (18-24 hour) culture plate, select 3-5 isolated colonies of the test organism.
- b. Suspend the colonies in sterile saline or PBS.
- c. Vortex thoroughly to create a smooth suspension.
- d. Adjust the turbidity of the suspension to match the 0.5 McFarland standard. This can be done visually or using a spectrophotometer (absorbance at 625 nm should be 0.08-0.13). This corresponds to approximately $1-2 \times 10^8$ CFU/mL.
- e. Within 15 minutes of preparation, dilute the adjusted inoculum in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in each well of the microtiter plate. This typically requires a 1:100 dilution of the 0.5 McFarland suspension.

3. Preparation of the Microtiter Plate

- a. Dispense 50 µL of CAMHB into wells 2 through 12 of each row to be used in the 96-well plate.
- b. Add 100 µL of the appropriate antimicrobial stock solution to well 1 of each corresponding row.
- c. Perform a two-fold serial dilution by transferring 50 µL from well 1 to well 2. Mix by pipetting up and down.
- d. Continue this serial dilution process from well 2 to well 10. Discard 50 µL from well 10.
- e. Well 11 will serve as the positive growth control (no drug).
- f. Well 12 will serve as the negative control (sterility control, no bacteria).

4. Inoculation of the Microtiter Plate

a. Using a multichannel pipette, add 50 μL of the diluted bacterial inoculum (prepared in step 2e) to wells 1 through 11. This will bring the final volume in each well to 100 μL .

b. Do not add inoculum to well 12.

5. Incubation

a. Cover the microtiter plate with a lid to prevent evaporation.

b. Incubate the plate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ in ambient air for 16-20 hours.

6. Reading and Interpreting the MIC

a. Place the microtiter plate on a reading stand or light box.

b. Observe the wells for bacterial growth, which is typically indicated by turbidity or a pellet at the bottom of the well.

c. The MIC is the lowest concentration of the antimicrobial agent in which there is no visible growth.

d. The growth control (well 11) should show distinct turbidity. The sterility control (well 12) should remain clear.

e. Record the MIC value in $\mu\text{g/mL}$.

Quality Control

- Concurrently test QC strains with known MIC ranges to ensure the accuracy and reproducibility of the testing procedure.
- The MIC values for the QC strains should fall within the acceptable ranges published by CLSI.

Data Presentation

The following table presents hypothetical MIC data for **Nafpenzal®** and its individual components against common mastitis pathogens. This data is for illustrative purposes only and

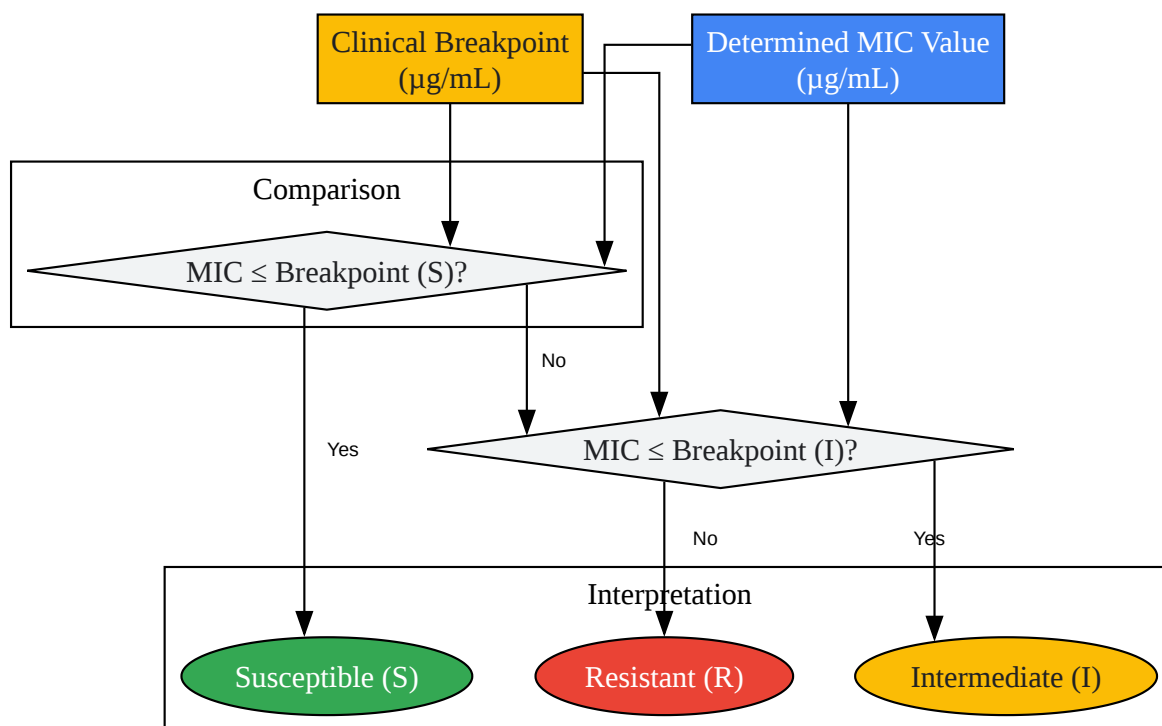
does not represent actual experimental results.

Microorganism	Antimicrobial Agent	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	MIC Range (µg/mL)
Staphylococcus aureus	Nafpenzal® (as a combination)	1/0.5/1	4/2/4	≤0.25/0.125/0.25 - 8/4/8
Nafcillin	1	4	≤0.25 - 8	
Penicillin	>16	>16	2 - >16	
Dihydrostreptomycin	2	8	1 - 16	
Streptococcus agalactiae	Nafpenzal® (as a combination)	0.5/0.25/0.5	1/0.5/1	≤0.25/0.125/0.25 - 2/1/2
Nafcillin	0.5	1	≤0.25 - 2	
Penicillin	≤0.125	0.25	≤0.125 - 0.5	
Dihydrostreptomycin	4	8	2 - 16	
Escherichia coli	Nafpenzal® (as a combination)	8/4/8	32/16/32	2/1/2 - >64/32/64
Nafcillin	>64	>64	16 - >64	
Penicillin	>64	>64	32 - >64	
Dihydrostreptomycin	8	32	4 - >64	

Note: For **Nafpenzal®**, the MIC values are represented as a ratio corresponding to the concentrations of Nafcillin/Penicillin/Dihydrostreptomycin.

Signaling Pathway and Logical Relationship Diagram

The following diagram illustrates the logical relationship between the MIC value, established breakpoints, and the resulting interpretation of susceptibility.



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Caption: Logical flow for interpreting MIC results using clinical breakpoints.

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